

# Application Note: Micro-Determination of Serum Calcium via Sodium Chloranilate Precipitation

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Chloranilic acid sodium salt hydrate  
Cat. No.: B12324343

[Get Quote](#)

## Abstract & Scope

This protocol details the quantitative determination of total calcium in serum using the sodium chloranilate precipitation method. Unlike direct dye-binding methods (e.g., Arsenazo III or o-Cresolphthalein) which are prone to magnesium and protein interferences, this method utilizes a physical separation step. Calcium is precipitated as insoluble calcium chloranilate, washed to remove impurities, and subsequently dissolved in EDTA to release the chloranilate ion. The optical density of the liberated purple chloranilate ion is directly proportional to the calcium concentration and is measured spectrophotometrically at 520 nm.<sup>[1]</sup>

Target Audience: Analytical Chemists, Toxicology Researchers, and Clinical Pathologists.

## Scientific Principle

The assay relies on a displacement reaction sequence that converts a colorless analyte (Calcium) into a colored surrogate (Chloranilate ion) with high molar absorptivity.

- **Precipitation (Selectivity):** Sodium chloranilate is added to the serum. Calcium ions react with chloranilate anions to form a precipitate of calcium chloranilate. Magnesium chloranilate

remains soluble under these conditions, effectively eliminating  $Mg^{2+}$  interference.

- Liberation (Quantification): The precipitate is washed and then treated with Tetrasodium EDTA. EDTA has a higher affinity for calcium ( ) than chloranilic acid does. It sequesters the calcium, liberating the chloranilate ion into solution.

## Reagents & Equipment Preparation

### Equipment

- Micro-centrifuge: Capable of 2000–3000 x g.
- Spectrophotometer: Capable of reading at 520 nm (bandwidth 10 nm).
- Micro-cuvettes: 1 cm path length, quartz or optical glass (min volume 0.5 mL).
- Conical Centrifuge Tubes: 1.5 mL or 2.0 mL Eppendorf style (must be acid-washed).

### Reagents

All reagents must be ACS Grade or higher. Use Type I deionized water.

Reagent	Preparation / Specification	Storage
1. Sodium Chloranilate Reagent	Dissolve 1.0 g of Sodium Chloranilate in 50 mL deionized water. If using Chloranilic Acid: Dissolve 1.0 g in 50 mL water containing 7 mL of 1N NaOH. Filter before use if turbid.	4°C (Dark)
2. Isopropyl Alcohol Wash (50%)	Mix 50 mL Isopropyl Alcohol (99%) with 50 mL deionized water.	Room Temp
3. EDTA Solution (5%)	Dissolve 5.0 g Tetrasodium EDTA ( ) in 100 mL deionized water. Adjust pH to 10.0 with NaOH if necessary.	Room Temp
4. Calcium Standard (10 mg/dL)	Dry at 110°C for 2 hrs. Weigh 0.2497 g.[2] Dissolve in 5 mL 1N HCl. Dilute to 1 L with water.	4°C

## Experimental Protocol (Step-by-Step)

### Phase 1: Precipitation

- Pipette: Transfer 100 µL of Serum (or Standard) into a labeled centrifuge tube.
- Precipitate: Add 100 µL of Sodium Chloranilate Reagent.
- Mix: Vortex gently for 5 seconds.
- Incubate: Allow the tubes to stand at room temperature for 30 minutes. Note: This ensures complete crystal growth.

- Centrifuge: Spin at 2500 x g for 10 minutes.
- Decant: Carefully aspirate or decant the supernatant without disturbing the packed pellet. Invert tube on filter paper to drain for 1 minute.

## Phase 2: Washing (Critical for Specificity)

The goal is to remove excess sodium chloranilate (which is also purple) without redissolving the calcium pellet.

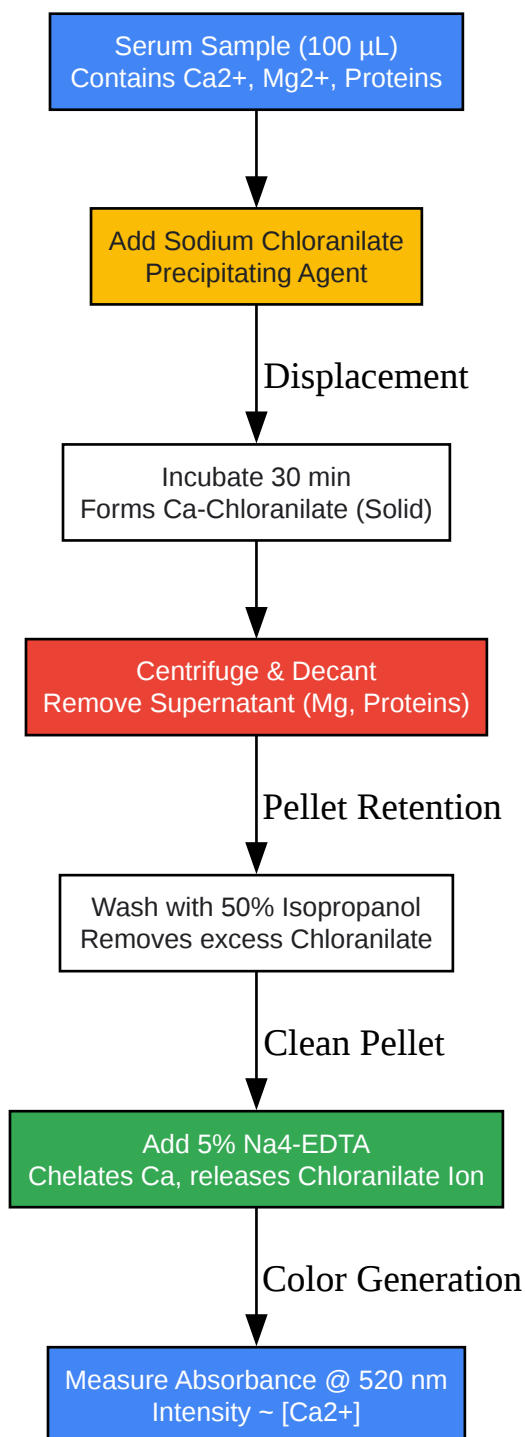
- Wash 1: Add 500  $\mu$ L of 50% Isopropyl Alcohol to the pellet.
- Resuspend: Gently tap the tube or vortex on low to wash the pellet surface.
- Centrifuge: Spin at 2500 x g for 5 minutes.
- Decant: Aspirate the supernatant completely.
- Repeat: Perform the wash step one more time (Total 2 washes).

## Phase 3: Color Development & Measurement

- Dissolve: Add 1.0 mL of 5% EDTA Solution to the washed pellet.
- Reaction: Vortex vigorously until the precipitate is fully dissolved. The solution will turn a clear pink/purple color.
- Read: Transfer to a micro-cuvette and measure Absorbance (Abs) at 520 nm against a Reagent Blank (EDTA solution).

## Method Validation & Logic

### Workflow Logic Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step mechanism of the Chloranilate precipitation and colorimetric recovery.

## Calculation

## Performance Characteristics

Parameter	Value	Notes
Linearity	2.0 – 20.0 mg/dL	Covers Hypo- and Hypercalcemia ranges.
Interference (Mg)	< 5% error at 5 mg/dL Mg	Due to high solubility of Mg-Chloranilate in 50% isopropanol.
Interference (Lipemia)	Negligible	Lipids are removed in the supernatant decanting step.
Precision (CV)	< 3.0%	Intra-assay precision.

## Troubleshooting Guide

- Low Absorbance:
  - Cause: Incomplete precipitation or loss of pellet during decanting.
  - Fix: Increase incubation time to 45 mins; use a swing-bucket rotor to keep pellet at the bottom.
- High Background (Blank):
  - Cause: Inadequate washing of the pellet.
  - Fix: Ensure the supernatant is fully removed between washes. Do not reduce wash volume.
- Turbidity in Final Solution:
  - Cause: Lipids or proteins carried over.
  - Fix: Ensure the first centrifugation is hard (2500g+). The EDTA step should yield a crystal-clear pink solution.

## References

- Ferro, P. V., & Ham, A. B. (1957). A simple spectrophotometric method for the determination of calcium.[1] American Journal of Clinical Pathology, 28(2), 208–217. [Link](#)
- Webster, W. W. (1962). A simple microspectrophotometric method for the determination of serum calcium. American Journal of Clinical Pathology, 37(3), 330–333. [Link](#)
- Tietz, N. W. (Ed.).[3] (1995).[4] Clinical Guide to Laboratory Tests (3rd ed.). W.B. Saunders Co. (Reference for standard ranges and interference data).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [cabidigitallibrary.org](http://cabidigitallibrary.org) [[cabidigitallibrary.org](http://cabidigitallibrary.org)]
- 2. [eusalt.com](http://eusalt.com) [[eusalt.com](http://eusalt.com)]
- 3. [fsis.usda.gov](http://fsis.usda.gov) [[fsis.usda.gov](http://fsis.usda.gov)]
- 4. [scribd.com](http://scribd.com) [[scribd.com](http://scribd.com)]
- To cite this document: BenchChem. [Application Note: Micro-Determination of Serum Calcium via Sodium Chloranilate Precipitation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12324343/docs#application-note-micro-determination-of-serum-calcium-via-sodium-chloranilate-precipitation>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)